

# handling and storage guidelines for 8-Chloroquinazolin-4-OL

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 8-Chloroquinazolin-4-OL

Cat. No.: B019579

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## Application Notes and Protocols: 8-Chloroquinazolin-4-OL

These guidelines are intended for researchers, scientists, and drug development professionals, providing detailed information on the handling, storage, and experimental use of **8-Chloroquinazolin-4-OL**.

## Chemical and Physical Properties

**8-Chloroquinazolin-4-OL**, also known as 8-chloroquinazolin-4(1H)-one, is a heterocyclic organic compound. Its properties are summarized below.

Property	Value	Reference
CAS Number	101494-95-5	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> ClN <sub>2</sub> O	[1][2]
Molecular Weight	180.59 g/mol	[1][2]
Appearance	Yellow crystalline compound	[3]
Solubility	DMSO: 22.5 mg/mL (124.59 mM)	[1]
Poorly soluble in water	[4]	
Relative Density	1.50 g/cm <sup>3</sup> at 20°C	[1]

## Handling and Safety Precautions

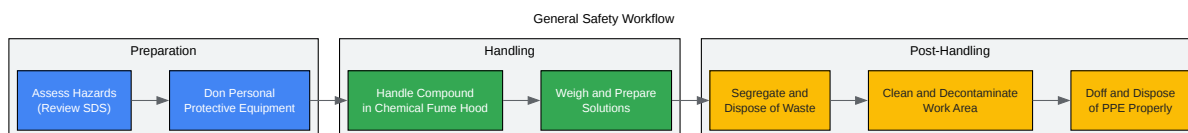
**8-Chloroquinazolin-4-OL** and its derivatives should be handled with care in a laboratory setting. Adherence to standard safety protocols is essential.

### General Precautions:

- Engineering Controls: Use only in a well-ventilated area, preferably under a chemical fume hood.[2][5]
- Personal Protective Equipment (PPE): Wear protective gloves, a lab coat, and chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
- Handling: Avoid dust formation and inhalation of dust, vapors, mist, or gas.[2][5] Do not ingest or allow contact with skin and eyes.[2][5] Wash hands thoroughly after handling.[5]
- Fire Safety: Use dry chemical, carbon dioxide, or alcohol-resistant foam for extinction.[2] Thermal decomposition can release irritating gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride.[5]

### First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[2]
- In Case of Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes.[2][5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[5]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.[1][2]



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Caption: General laboratory safety workflow for handling chemical compounds.

## Storage Guidelines

Proper storage is critical to maintain the stability and integrity of **8-Chloroquinazolin-4-OL**.

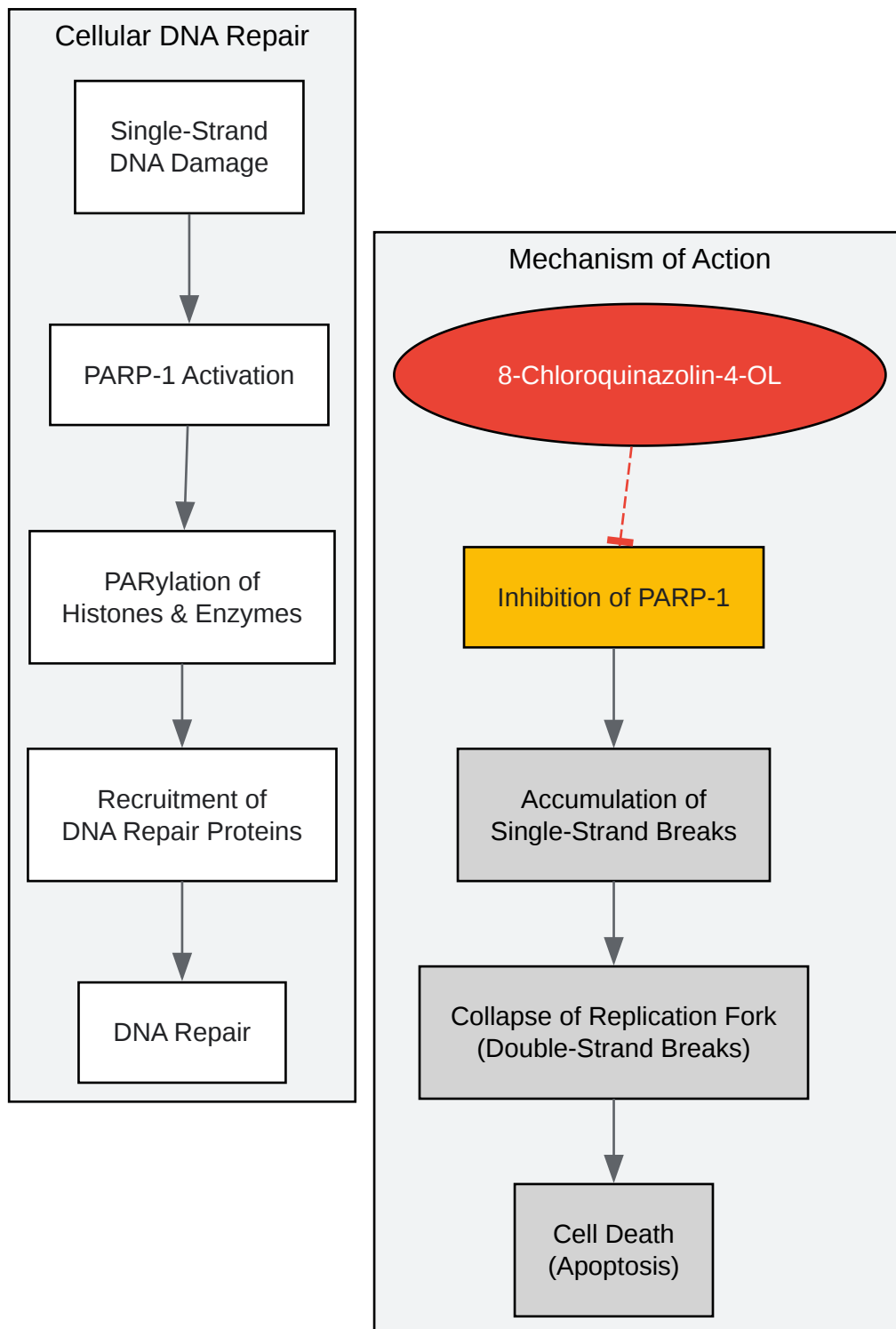
Form	Storage Temperature	Duration	Container	Special Conditions
Powder	-20°C	3 years	Tightly closed container	[1] Store locked up in a dry, well-ventilated place. [5]
In Solvent (e.g., DMSO)	-80°C	1 year	Tightly sealed vials	[1] Aliquot to avoid repeated freeze-thaw cycles.

Incompatible Materials: Keep away from strong oxidizing agents.[5]

## Biological Activity

**8-Chloroquinazolin-4-OL** is an inhibitor of Poly [ADP-ribose] polymerase 1 (PARP-1).[1] PARP enzymes are crucial for the cellular response to single-strand DNA damage. By inhibiting PARP-1, the compound can prevent the repair of DNA damage. In cancer cells that already have defects in other DNA repair pathways (like BRCA mutations), this inhibition can lead to cell death, a concept known as synthetic lethality. Quinazoline derivatives are known to possess a wide range of pharmacological activities, including anticancer, antibacterial, and anti-inflammatory properties.[3][6][7]

## PARP-1 Inhibition Pathway

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Caption: Inhibition of the PARP-1 DNA repair pathway by **8-Chloroquinazolin-4-OL**.

## Experimental Protocols

The following protocols provide a starting point for the experimental use of **8-Chloroquinazolin-4-OL**.

This protocol details the preparation of a concentrated stock solution in DMSO, based on its known solubility.

Materials:

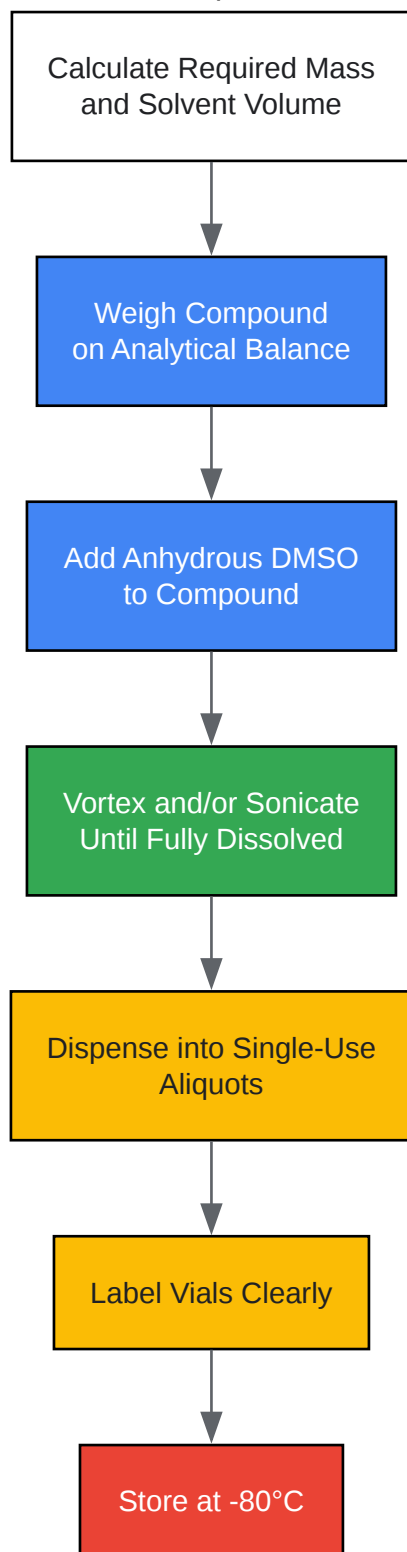
- **8-Chloroquinazolin-4-OL** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer and/or sonicator

Procedure:

- Calculation: Determine the mass of **8-Chloroquinazolin-4-OL** needed to achieve the desired stock concentration (e.g., 10 mM).
  - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times 180.59 \text{ (g/mol)} / 1000$
- Weighing: Accurately weigh the calculated amount of the compound in a sterile microcentrifuge tube.
- Solubilization: Add the calculated volume of anhydrous DMSO to the tube.
- Mixing: Cap the tube tightly and vortex thoroughly. If the compound does not fully dissolve, sonication is recommended to aid dissolution.[\[1\]](#)
- Aliquoting: Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile cryovials. This prevents contamination and degradation from repeated freeze-thaw cycles.

- Storage: Label the aliquots clearly with the compound name, concentration, solvent, and date. Store immediately at  $-80^{\circ}\text{C}$  for long-term stability.[1]

## Stock Solution Preparation Workflow



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Caption: Step-by-step workflow for preparing a stock solution of **8-Chloroquinazolin-4-OL**.

This protocol is a reference method for preparing an in vivo formulation and should be adapted based on specific experimental needs, animal models, and administration routes.[1]

Materials:

- 10 mM stock solution of **8-Chloroquinazolin-4-OL** in DMSO
- PEG300
- Tween 80
- Saline or PBS
- Sterile tubes and syringes

Procedure (for a 1 mL final volume):

- Take 50 µL of the DMSO stock solution.
- Add 300 µL of PEG300 and mix until the solution is clear.
- Add 50 µL of Tween 80 and mix until the solution is clear.
- Add 600 µL of Saline or PBS to reach the final volume of 1 mL and mix well.

This results in a final vehicle composition of 5% DMSO, 30% PEG300, 5% Tween 80, and 60% Saline/PBS. The final concentration of the compound will depend on the initial stock concentration. Always confirm the stability and suitability of any formulation for your specific application.

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Address: 3281 E Guasti Rd

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